

(S)-(-)-Verapamil-d3 Hydrochloride: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: (S)-(-)-Verapamil-d3hydrochloride

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Authored for researchers, scientists, and drug development professionals, this document provides a comprehensive technical overview of (S)-(-)-Verapamil-d3 hydrochloride, a critical tool in analytical and biomedical research.

Core Compound Identity and Properties

(S)-(-)-Verapamil-d3 hydrochloride is the deuterium-labeled form of (S)-(-)-Verapamil hydrochloride.[1] The "d3" designation indicates that three hydrogen atoms on the N-methyl group have been replaced with deuterium. This stable isotope labeling makes it an ideal internal standard for quantitative analysis by mass spectrometry-based methods such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).[2]

Verapamil itself is a phenylalkylamine derivative and a well-established L-type calcium channel blocker.[3][4] It is used therapeutically for the management of hypertension, angina pectoris, and cardiac arrhythmias.[5][6] Verapamil is administered as a racemic mixture, but the (S)-enantiomer is approximately 20 times more potent in its calcium channel blocking activity than the (R)-enantiomer.[7]

Chemical and Physical Data

Property	Value	Reference
Molecular Formula	C ₂₇ H ₃₆ D ₃ ClN ₂ O ₄	[8]
Molecular Weight	494.08 g/mol	[8]
CAS Number	1398112-33-8	[8]
Appearance	Solid	N/A
Purity	Typically ≥98%	[9]
Deuterium Incorporation	≥99%	N/A

Mechanism of Action

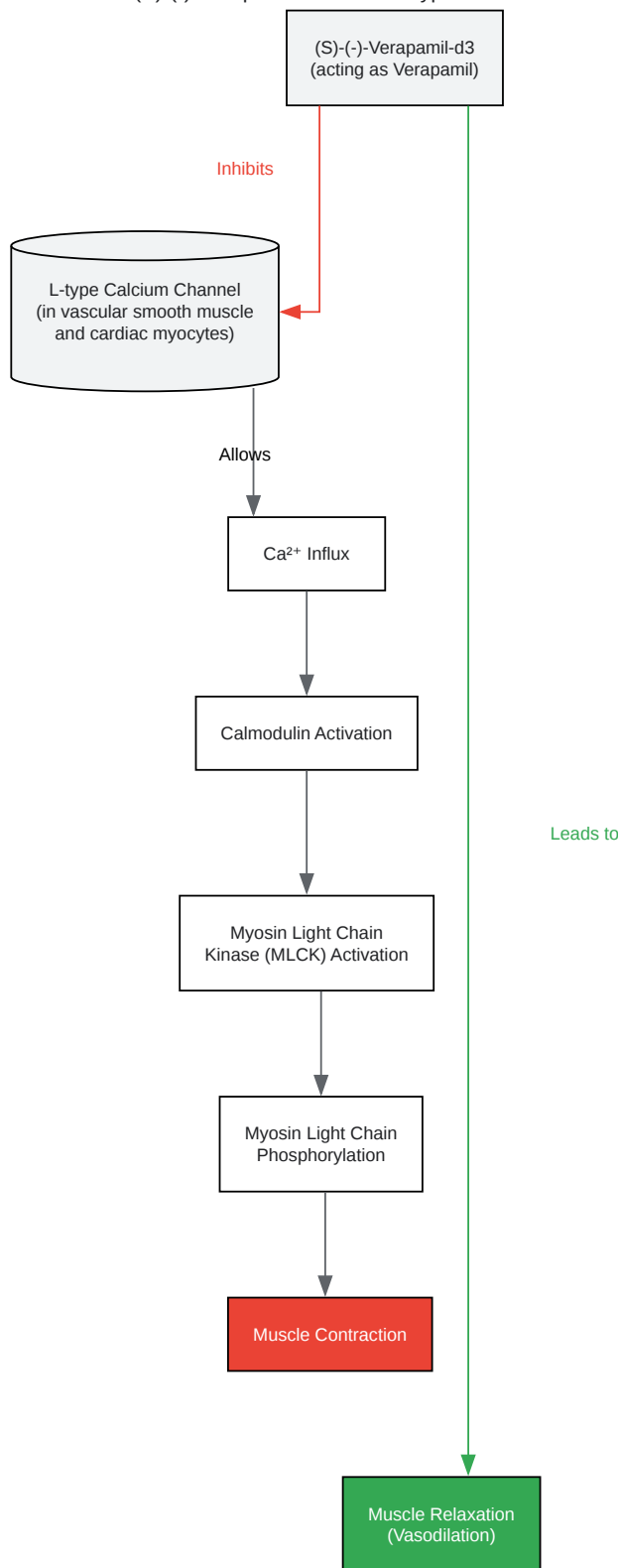
The pharmacological effects of (S)-(-)-Verapamil are primarily attributed to its ability to block voltage-dependent L-type calcium channels.[4] These channels are crucial for the influx of calcium ions into cardiac and vascular smooth muscle cells, which triggers muscle contraction.[3] By inhibiting this influx, Verapamil exerts several key effects:

- Negative Inotropy: It reduces the force of myocardial contraction.[4]
- Negative Chronotropy: It slows the heart rate by decreasing impulse conduction through the atrioventricular (AV) node.[4][6]
- Vasodilation: It relaxes vascular smooth muscle, leading to dilation of blood vessels and a reduction in peripheral resistance.[5]

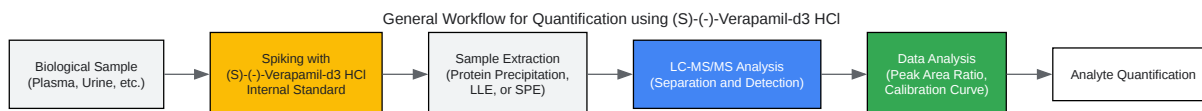
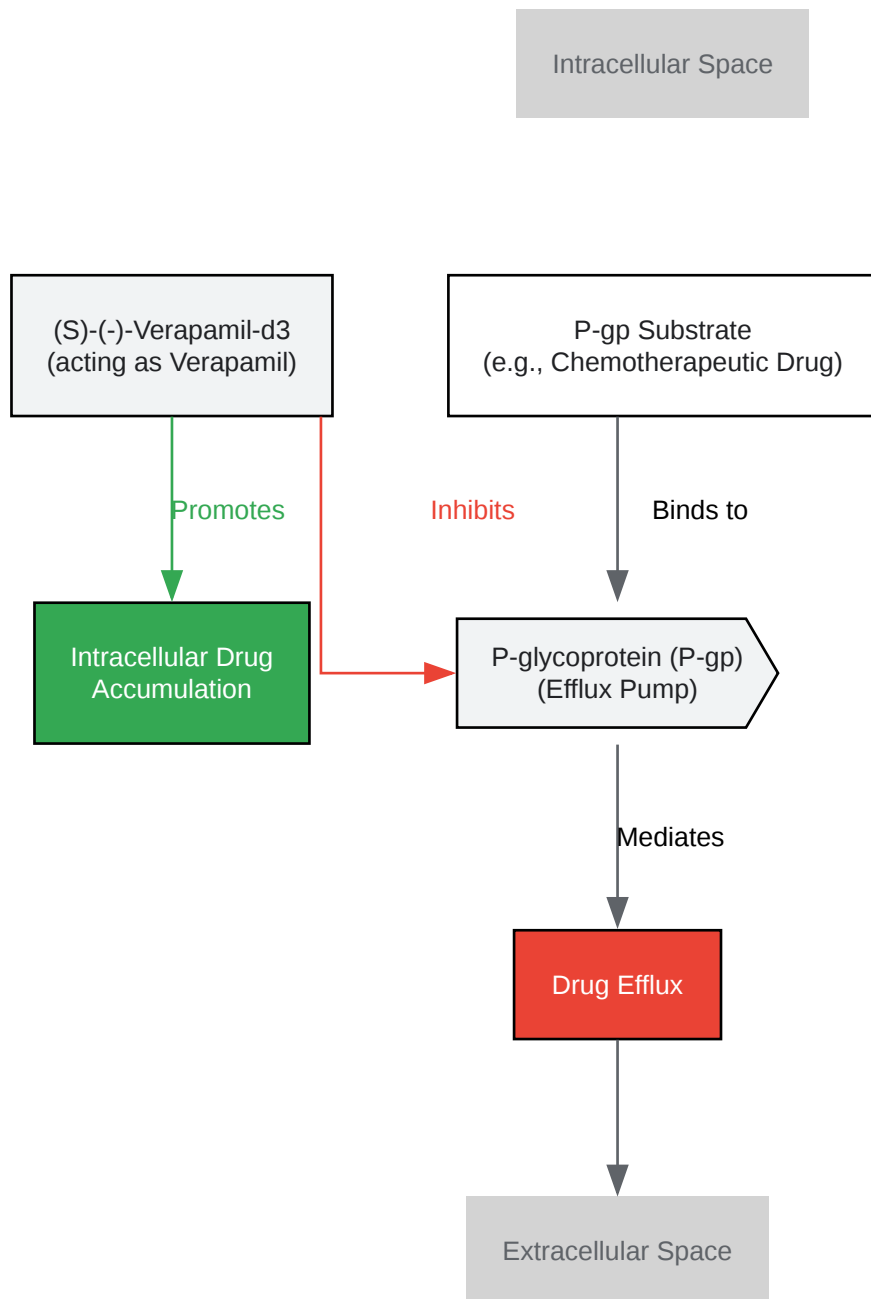
In addition to its primary action on calcium channels, Verapamil is also a known inhibitor of P-glycoprotein (P-gp), an ATP-dependent efflux pump that contributes to multidrug resistance in cancer cells and affects the disposition of many drugs.[2][10]

Signaling Pathway of Verapamil's Action on L-type Calcium Channels

Mechanism of (S)-(-)-Verapamil Action on L-type Calcium Channels



Mechanism of P-glycoprotein (P-gp) Inhibition by Verapamil

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